

preventing hydrolysis of 4-Vinylbenzenesulfonyl chloride

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Compound Focus: 4-Vinylbenzenesulfonyl chloride

CAS No.: 2633-67-2

Cat. No.: S727273

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Chemical Profile & Handling Essentials

Chemical Identity

- IUPAC Name:** 4-Vinylbenzenesulfonyl chloride [1]
- CAS Number:** 2633-67-2 [1]
- Molecular Formula:** C₈H₇ClO₂S [2] [1] [3]
- Appearance:** Light yellow to brown solid, or light yellow to brown liquid [1]

Critical Storage & Handling Parameters Adhering to supplier specifications is crucial to maintain compound integrity. Key parameters are summarized in the table below.

Parameter	Specification	Rationale & Importance
Recommended Storage Temperature	-20°C [1]	Low temperature slows decomposition and hydrolysis reactions.
Shipping Temperature	+4°C [1]	Ensures stability during transit while preventing freezing/thaw cycles for some forms.
Purity	95% [1]	Establishes baseline quality; verify upon receipt.

Parameter	Specification	Rationale & Importance
Physical Form	Solid or liquid [1]	Indicates inherent stability variability; requires strict moisture control.

Troubleshooting FAQ

Q1: What are the primary stability concerns for 4-Vinylbenzenesulfonyl chloride? The primary concern is its high reactivity with water (**hydrolysis**). The sulfonyl chloride group ($-\text{SO}_2\text{Cl}$) is an excellent electrophile that readily reacts with moisture, leading to the formation of the corresponding sulfonic acid, which is typically inactive for further desired reactions [4]. This decomposition depletes your reagent and can introduce impurities that complicate product isolation and analysis.

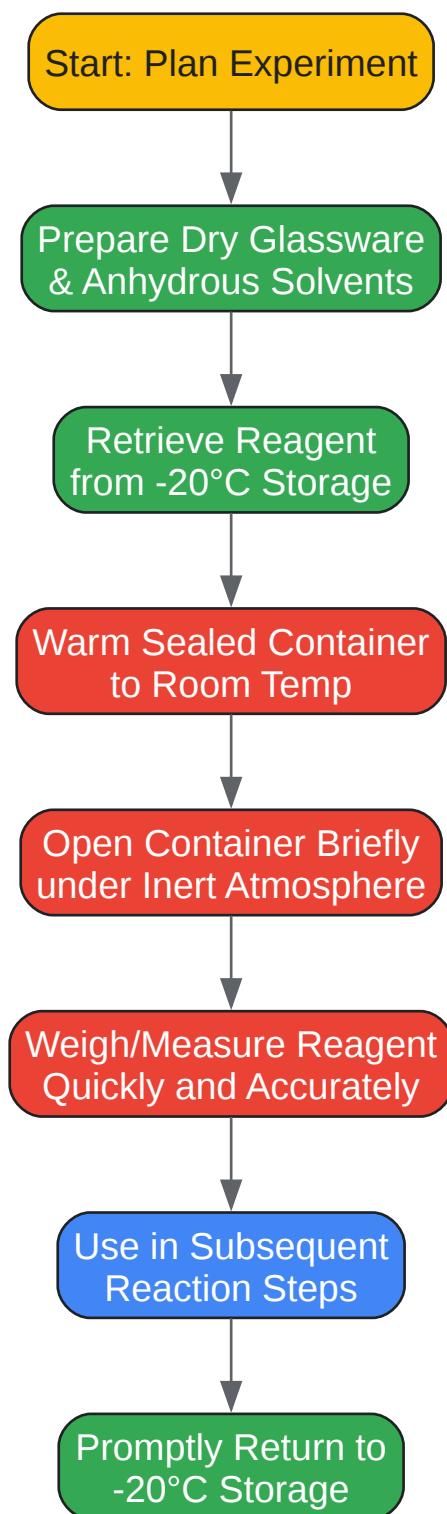
Q2: My reagent has changed color or solidified. Has it decomposed? A change in physical state or darkening of color is a strong indicator of decomposition. **4-Vinylbenzenesulfonyl chloride** is supplied as a light yellow to brown solid or liquid [1]. Significant darkening, the formation of tar-like materials, or unexpected solidification suggest advanced decomposition, likely due to hydrolysis or polymerization. For critical applications, obtaining a new batch is recommended.

Q3: What is the best practice for handling this compound to ensure its stability? All operations must be designed to **strictly exclude atmospheric moisture**.

- **Storage:** Store at **-20°C** immediately upon receipt [1]. Allow the container to reach room temperature in a dry environment before opening to prevent condensation.
- **Atmosphere:** Use an inert atmosphere (argon or nitrogen) in a glovebox or with Schlenk-line techniques for all weighing and solution preparation.
- **Solvents:** Use only **anhydrous solvents** (e.g., anhydrous dichloromethane, THF, DMF). Ensure solvents are purged with an inert gas and stored over molecular sieves.
- **Equipment:** Use glassware that has been thoroughly dried in an oven and cooled under an inert atmosphere.

Experimental Workflow for Moisture Control

The diagram below outlines a general workflow for handling moisture-sensitive reagents like **4-Vinylbenzenesulfonyl chloride**, from preparation to final use.



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Key Scientific Principle

The core challenge is the hydrolysis reaction. Theoretical studies on similar benzenesulfonyl chlorides show that hydrolysis is a two-step exothermic process proceeding through a five-coordinate sulfur intermediate [4]. This explains the compound's high reactivity and why **controlling the presence of water nucleophiles is the most critical factor** in successful experimentation.

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References

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